

[3-(2-Pyrimidinyloxy)phenyl]methanol CAS number 82440-25-3 properties

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Compound of Interest

Compound Name: [3-(2-Pyrimidinyloxy)phenyl]methanol

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An In-depth Technical Guide to [3-(2-Pyrimidinyloxy)phenyl]methanol

CAS Number: 82440-25-3

This technical guide provides a comprehensive overview of the chemical intermediate, **[3-(2-Pyrimidinyloxy)phenyl]methanol**. The information is curated for researchers, scientists, and professionals involved in drug development and synthetic chemistry. This document covers its physicochemical properties, plausible synthetic routes with detailed experimental protocols, and its potential role in the broader context of medicinal chemistry.

Physicochemical Properties

[3-(2-Pyrimidinyloxy)phenyl]methanol is a versatile organic compound featuring a pyrimidine ring linked to a phenylmethanol group via an ether bond. Its key properties are summarized below.

Property	Value	Reference
CAS Number	82440-25-3	[1][2][3]
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₂	[1][2][3]
Molecular Weight	202.21 g/mol	[1][2][3]
Melting Point	147-150 °C	[1]
Flash Point	147 °C	[2]
SMILES	<chem>O(c1cccc(CO)c1)c2ncccn2</chem>	[2]
Synonyms	3-(2-pyrimidinyloxy)Benzenemethanol, (3-(Pyrimidin-2-yloxy)phenyl)methanol	[3]
Hazard Information	Irritant	[1]

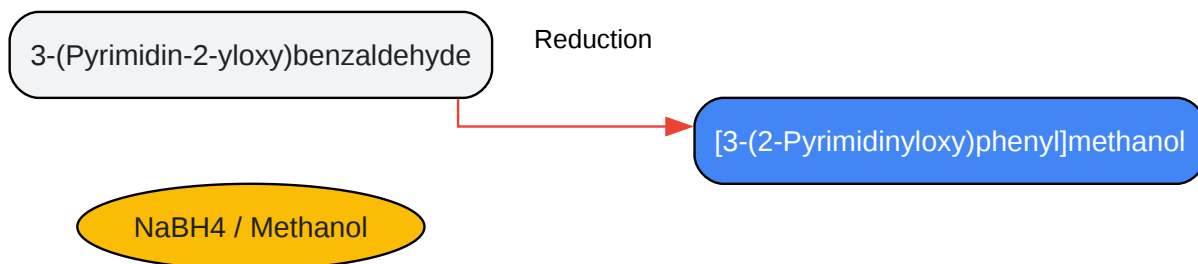
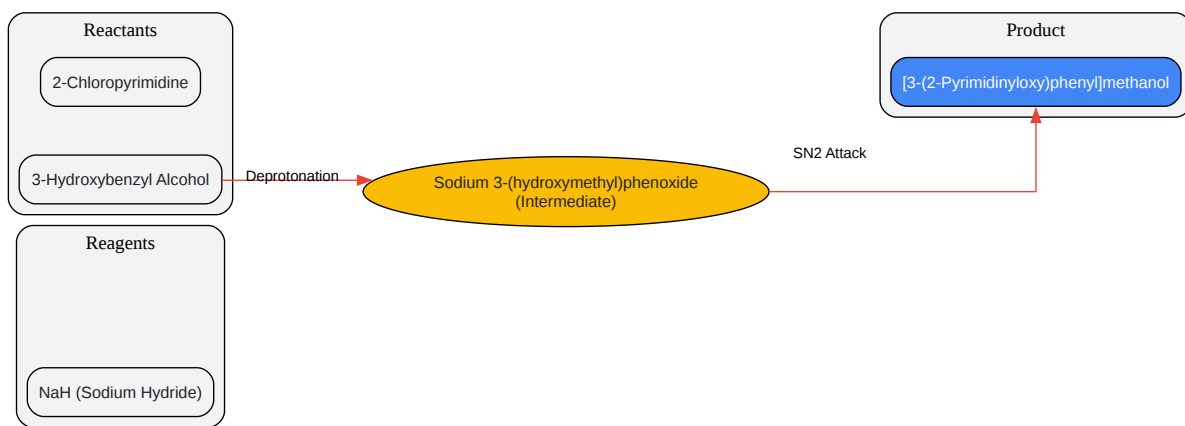
Synthesis and Experimental Protocols

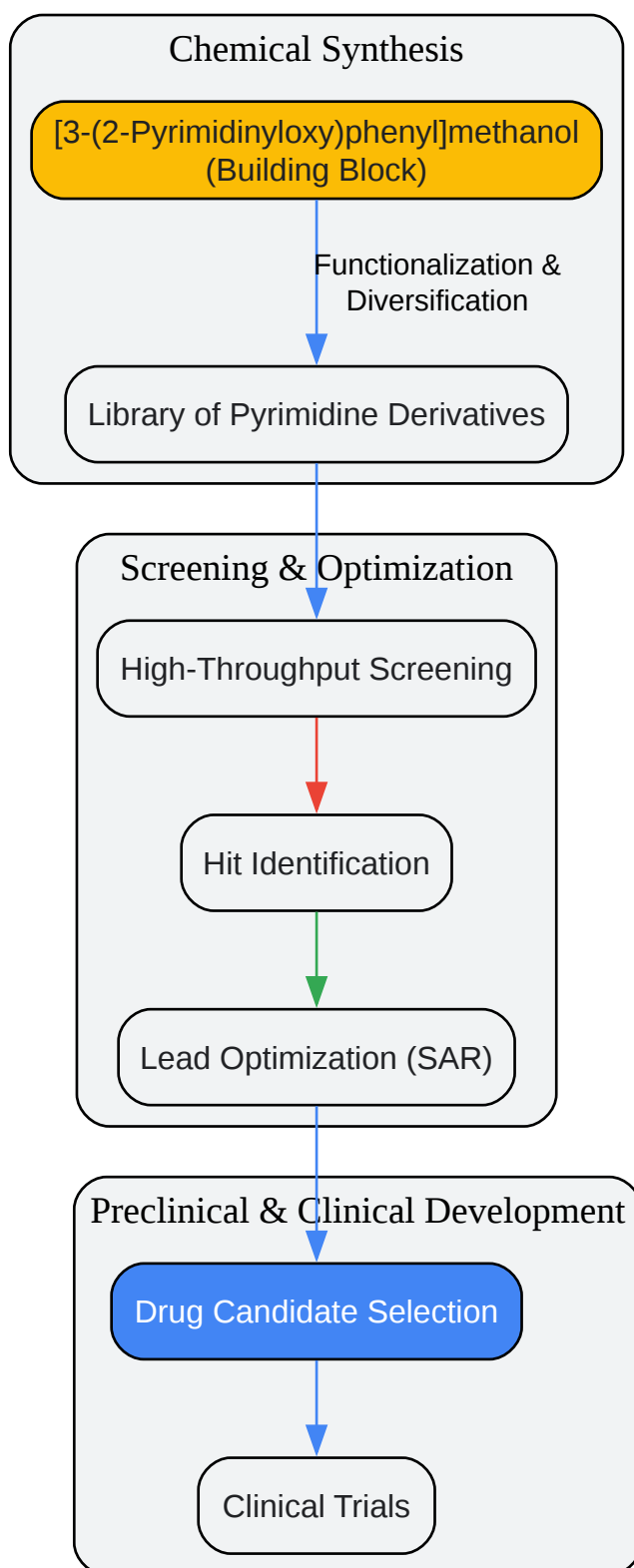
While specific published syntheses for **[3-(2-Pyrimidinyloxy)phenyl]methanol** are not readily available, its structure suggests two primary and highly feasible synthetic pathways.

Representative experimental protocols for these routes are detailed below.

Route A: Williamson Ether Synthesis

This classic method involves the reaction of an alkoxide with an alkyl or aryl halide.[2][4] In this case, the synthesis proceeds by reacting the sodium salt of 3-hydroxybenzyl alcohol with 2-chloropyrimidine. The reaction follows an SN2 mechanism.[1][4]





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